

2-Cyclohexylidenecyclohexanone CAS number and chemical structure

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Compound of Interest

Compound Name: 2-Cyclohexylidenecyclohexanone

Cat. No.: B092620

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An In-depth Technical Guide to 2-Cyclohexylidenecyclohexanone

This technical guide provides a comprehensive overview of **2-Cyclohexylidenecyclohexanone**, a significant organic compound with applications in chemical synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

CAS Number: 1011-12-7[1][2][3][4]

Chemical Structure and Properties

2-Cyclohexylidenecyclohexanone is an α,β -unsaturated ketone with a molecular formula of $C_{12}H_{18}O$. [1][3] Its structure consists of a cyclohexylidene group attached to a cyclohexanone ring. [1] This compound is typically a colorless to pale yellow liquid or a white to off-white solid with a distinct odor. [1][2] It is soluble in organic solvents like chloroform and methanol, but has limited solubility in water. [1][2]

The presence of the α,β -unsaturated ketone functional group makes it reactive towards nucleophilic addition. [1] The steric hindrance provided by the two cyclohexyl groups influences its chemical behavior and stability. [1]

Physicochemical Properties

A summary of the key quantitative data for **2-Cyclohexylidenecyclohexanone** is presented in the table below.

Property	Value
Molecular Formula	C12H18O[1][2][3][4]
Molecular Weight	178.27 g/mol [2][3]
Melting Point	57 °C[2]
Boiling Point	270.52°C to 295°C at 760 mmHg (estimates)[2][4]
Density	Approximately 0.9249 to 1.034 g/cm ³ (estimates)[2][4]
Flash Point	122.4 °C (estimate)[4]
logP (Octanol/Water Partition Coefficient)	1.910 (estimate)[2]
Vapor Pressure	0.00156 mmHg at 25°C (estimate)[4]
Refractive Index	1.4877 to 1.528 (estimates)[2][4]

Synthesis and Experimental Protocols

The primary method for synthesizing **2-Cyclohexylidenecyclohexanone** is through the self-condensation of cyclohexanone.[5] This reaction is typically catalyzed by an alkali.[5]

Experimental Protocol: Alkali-Catalyzed Self-Condensation of Cyclohexanone

This protocol describes a general procedure for the synthesis of **2-Cyclohexylidenecyclohexanone** from cyclohexanone.

Materials:

- Cyclohexanone
- Alkali catalyst (e.g., sodium hydroxide, potassium hydroxide)

- Anhydrous ether or other suitable organic solvent
- Drying agent (e.g., magnesium sulfate)
- Aqueous acid solution (e.g., 10% sulfuric acid) for neutralization
- Saturated aqueous sodium bicarbonate solution

Equipment:

- Three-necked flask
- Reflux condenser
- Mechanical stirrer
- Dropping funnel
- Heating mantle
- Separatory funnel
- Distillation apparatus (e.g., Vigreux column or spinning-band column for purification)

Procedure:

- In a dry three-necked flask equipped with a reflux condenser, mechanical stirrer, and dropping funnel, place the alkali catalyst and a suitable anhydrous organic solvent.
- Add a solution of cyclohexanone in the same solvent dropwise to the flask with stirring. The rate of addition should be controlled to maintain a gentle reflux.
- After the addition is complete, continue to heat the reaction mixture under reflux for an additional period to ensure the completion of the condensation reaction.
- Cool the reaction mixture to room temperature.
- Carefully neutralize the mixture by the dropwise addition of an aqueous acid solution.

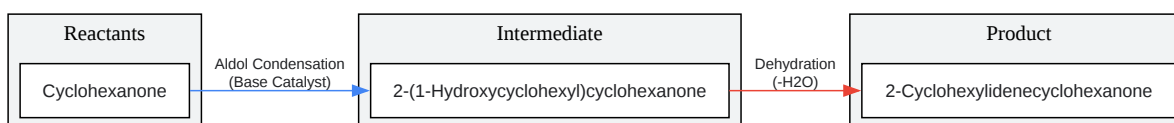
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with additional portions of the organic solvent.
- Combine the organic extracts and wash them successively with water and a saturated aqueous sodium bicarbonate solution.
- Dry the organic layer over an anhydrous drying agent like magnesium sulfate.
- Remove the solvent by distillation.
- Purify the resulting crude product by vacuum distillation to obtain **2-Cyclohexylidenecyclohexanone**.

Applications in Research and Industry

2-Cyclohexylidenecyclohexanone serves as a valuable intermediate in organic synthesis.[1] [5] Its derivatives have potential applications in polymer chemistry.[5] It is also noted as a possible impurity in the production of the fungicide Picoxystrobin.[2] Furthermore, it is used in the synthesis of other complex organic molecules, which may have applications in the pharmaceutical and agrochemical industries.[5]

Signaling Pathways and Logical Relationships

The synthesis of **2-Cyclohexylidenecyclohexanone** from cyclohexanone can be visualized as a two-step process involving an initial aldol condensation followed by dehydration.



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Caption: Synthesis pathway of **2-Cyclohexylidenecyclohexanone**.

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Phone: (601) 213-4426

Email: info@benchchem.com